

How to dissolve TP-13 for experimental use

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Compound of Interest

Compound Name: TP-13
CAS No.: 202930-12-9
Cat. No.: B15723352

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Application Notes and Protocols for TP-13

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the dissolution and experimental use of **TP-13**, a selective partial agonist for the $\alpha 2$ and $\alpha 3$ subunits of the GABAA receptor. The following protocols and data are intended to facilitate in vitro research applications.

Physicochemical Properties and Handling

A summary of the known properties of **TP-13** is provided below.

Property	Value	Reference
IUPAC Name	7-Cyclobutyl-6-(2-ethyl-2H-1,2,4-triazol-3-ylmethoxy)-3-phenyl-1,2,4-triazolo[4,3-b]pyridazine	[1]
Molecular Formula	C ₁₉ H ₁₉ N ₇ O	[1]
Molar Mass	361.409 g/mol	[1]
Mechanism of Action	Subtype-selective partial agonist at GABAA receptors (α2 and α3 subunits)	[1]
Solubility	While specific data for TP-13 is not available, compounds of similar structure are often soluble in Dimethyl Sulfoxide (DMSO) for experimental use.	[2][3]
Storage	For long-term stability, it is recommended to store TP-13 as a solid at -20°C. Stock solutions in DMSO should also be stored at -20°C.	

Dissolution Protocol for In Vitro Experimental Use

This protocol describes the preparation of a stock solution of **TP-13**, a common practice for compounds used in cell-based assays.

Materials:

- **TP-13** (solid form)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials

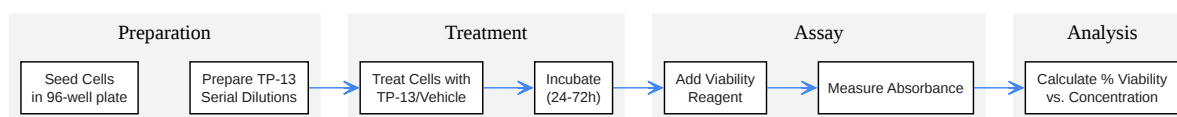
- Vortex mixer
- Calibrated pipettes

Procedure:

- Preparation of Stock Solution:
 - Based on the desired stock concentration (e.g., 10 mM), calculate the required mass of **TP-13** and volume of DMSO.
 - Aseptically weigh the calculated amount of **TP-13** powder and transfer it to a sterile microcentrifuge tube.
 - Add the corresponding volume of anhydrous DMSO to the tube.
 - Vortex the solution until the **TP-13** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution if necessary.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C.
- Preparation of Working Solutions:
 - On the day of the experiment, thaw an aliquot of the **TP-13** stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.^[4] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Signaling Pathway

TP-13 acts as a partial agonist at specific GABAA receptors, which are ligand-gated ion channels. The binding of **TP-13** to the $\alpha 2$ and $\alpha 3$ subunits of the GABAA receptor enhances the influx of chloride ions (Cl^-) into the neuron. This influx of negative ions leads to hyperpolarization of the cell membrane, making it more difficult for the neuron to fire an action potential, thus reducing neuronal excitability.



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References

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